

4-chlorocinnamic acid solubility DMSO chloroform

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Compound Focus: 4-Chlorocinnamic acid

CAS No.: 940-62-5

Cat. No.: S600200

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Solubility Data Overview

The table below summarizes the available information on the solubility of **4-chlorocinnamic acid** in different solvents.

Solvent	Solubility	Qualitative Description & Notes
DMSO	Soluble	Described as "soluble" [1] or "slightly soluble" [2]. May require warming or sonication for complete dissolution [1].
Chloroform	Slightly Soluble to Insoluble	Listed as a solvent for stock solution preparation, suggesting some solubility [1]. However, another source explicitly states it is not soluble in chloroform at room temperature [3].
Other Solvents	Variable	Soluble in Dichloromethane and Ethyl Acetate; slightly soluble in Methanol and water [1] [3] [2].

Experimental Context and Protocols

The search results do not contain dedicated, step-by-step solubility assay protocols for **4-chlorocinnamic acid**. However, the experimental contexts in which it is used provide insight into its handling.

- **General Handling and Stock Solution Preparation:** A common practice is to first dissolve the compound in DMSO to create a concentrated stock solution (e.g., 10-100 mM), which is then diluted into aqueous buffers or other solvents for biological assays [2]. For obtaining higher solubility, it is recommended to warm the tube at **37°C** and use a sonication bath [1]. Prepared stock solutions can typically be stored sealed below **-20°C** for several months [1].
- **Experimental Protocol: Urease Inhibition Assay:** The primary experimental data available relates to its biological activity.
 - **Objective:** To evaluate the urease inhibitory activity of silver(I) complexes of **4-chlorocinnamic acid** [1].
 - **Finding:** The complex incorporating **4-chlorocinnamic acid** showed potent activity with an **IC₅₀ value of 1.10 μM** [1]. This protocol confirms its use in biologically relevant experiments but does not detail the solubility testing process.

Practical Formulation Guidance

For researchers planning to work with this compound, here is a practical workflow and formulation advice based on general laboratory practices for poorly soluble compounds.

*Diagram illustrating a recommended workflow for dissolving **4-chlorocinnamic acid**.*

- **For in-vivo studies, 4-chlorocinnamic acid** can be formulated for administration by suspending in **0.5% carboxymethylcellulose sodium (CMC-Na)** or dissolved in **PEG400** [2].
- **For injection formulations**, it can be prepared using a mixture of DMSO, PEG300, Tween 80, and saline (e.g., 10:40:5:45 ratio) [2].

How to Fill the Data Gaps

The conflicting data on chloroform solubility highlights a common challenge with technical chemical data. To get a definitive answer for your specific conditions:

- **Perform a simple solubility test:** Take a small, measured amount of the compound and gradually add the solvent of interest, noting the point of saturation.
- **Consult specialized databases:** Look for resources like **PubChem** [4] or the **EPA Substance Registry System** [3], which may contain additional experimental or predicted property data.

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References

1. - 4 | CAS... | Manufacturer BioCrick Chlorocinnamic acid [biocrick.com]
2. - 4 (p-chlorophenyl acrylic Chlorocinnamic) | Invivochem acid acid [invivochem.com]
3. - 4 | 1615-02-7 Chlorocinnamic acid [chemicalbook.com]
4. - 4 | C9H7ClO2 | CID 637797 - PubChem Chlorocinnamic acid [pubchem.ncbi.nlm.nih.gov]

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